

purchasing (Phe²,Orn⁸)-oxytocin for laboratory research

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Compound Focus: (Phe²,Orn⁸)-oxytocin

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Pharmacological Profile

The table below summarizes the key **receptor selectivity and potency (EC₅₀)** data for (Phe²,Orn⁸)-Oxytocin, which is critical for experimental design.

Receptor / Assay	Species	EC ₅₀ Value	Activity
V1a Vasopressin Receptor	Human	0.27 nM	Agonist [1]
V1a Vasopressin Receptor	Rat	0.12 nM	Agonist [1]
V1b Vasopressin Receptor	Human	25 nM	Agonist [1]
V2 Vasopressin Receptor	Human	155 nM	Agonist [1]
Oxytocin Receptor	Human	>10,000 nM	Negligible [1]
Rabbit Epididymis Contractility	Rabbit	280 nM	Agonist (Functional) [1]

This profile shows the compound has **high selectivity for the V1a receptor over V2 and oxytocin receptors**, though researchers should note its **potential to also activate V1b receptors** depending on concentration [1].

Sourcing the Compound

(Phe²,Orn⁸)-Oxytocin is offered by several biochemical suppliers for research purposes. The table below lists some available sources.

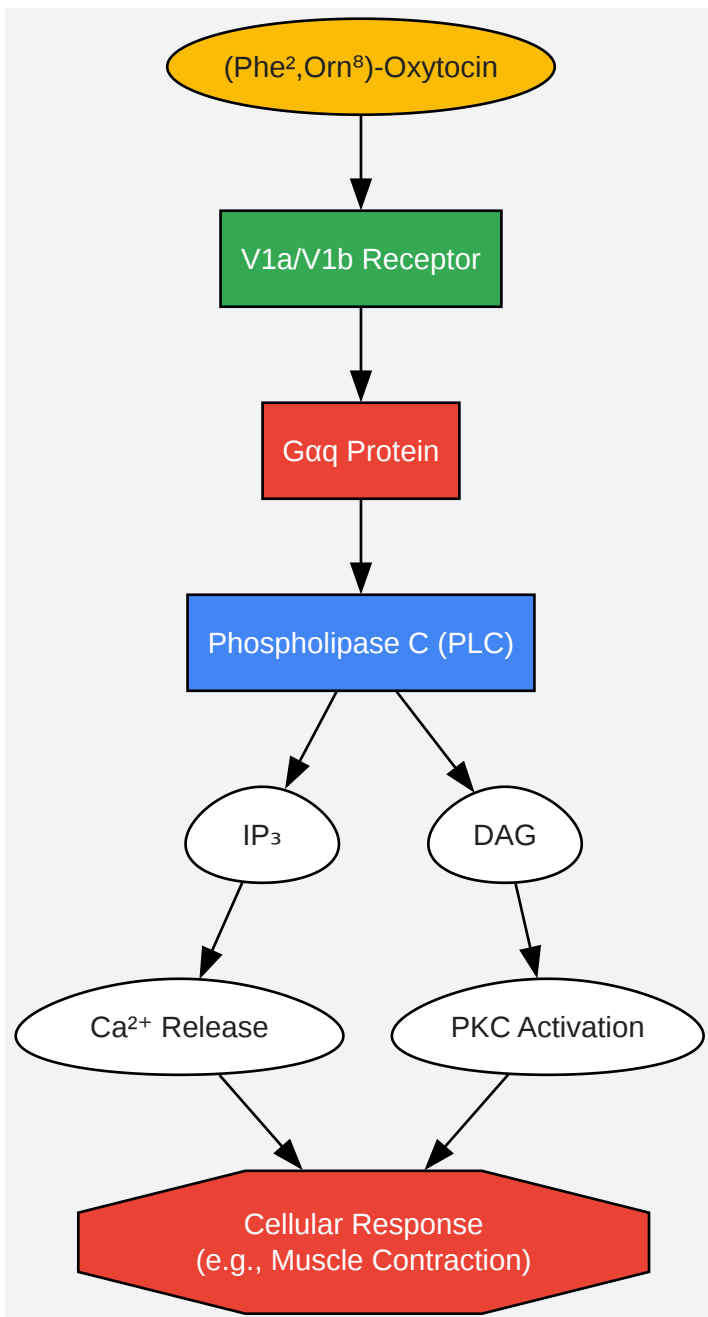
Supplier	Catalog Number	Available Sizes
MedChemExpress	HY-P4678	1 mg, 5 mg, 10 mg [1]
4adi.com	SP-100085-5	5 mg [2]
LabCart	E-PP-0270	100 mg [3]
Cymit Quimica	T76629	Information on website [4]

When procuring the compound, always verify the peptide's **purity, amino acid sequence (Cys-Phe-Ile-Gln-Asn-Cys-Pro-Orn-Gly-NH₂)**, and the **presence of the disulfide bridge (Cys1-Cys6)** with the supplier [1] [2].

Experimental Application Notes

Receptor Signaling and Functional Assays

(Phe²,Orn⁸)-Oxytocin activates V1a and V1b receptors, which are G-protein coupled receptors (GPCRs) that primarily signal through **Gαq proteins** [5] [6]. Activation stimulates **phospholipase C (PLC)**, leading to the production of **inositol trisphosphate (IP₃) and diacylglycerol (DAG)**, which in turn mobilize intracellular calcium and activate protein kinase C, respectively [6].



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Sample Protocol: Intracellular Calcium Mobilization Assay This is a common method to measure functional activity at the V1a receptor.

- **Cell Preparation:** Use cells expressing the recombinant or endogenous V1a receptor (e.g., HEK293 cells for recombinant receptors [1]).
- **Dye Loading:** Load cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in a buffered solution for 30-60 minutes at 37°C.

- **Agonist Application:** Prepare serial dilutions of (Phe²,Orn⁸)-Oxytocin in an assay buffer. A suggested starting concentration range is from 0.01 nM to 1000 nM.
- **Measurement:** Using a fluorescent plate reader or imaging system, add the peptide to the cells and immediately measure the change in fluorescence intensity (excitation ~494 nm, emission ~516 nm).
- **Data Analysis:** Plot the peak fluorescence response against the logarithm of the peptide concentration. Use non-linear regression to calculate the **EC₅₀ value** [1].

Tissue Bioassays

The compound can be used in isolated tissue preparations to study physiologically relevant responses.

- **Rabbit Epididymis Contractility:** As characterized, (Phe²,Orn⁸)-Oxytocin induces sustained contractions in this tissue with an EC₅₀ of 280 nM [1].
- **Rat Vasopressor Activity:** The compound's activity can be assessed in vivo or in ex vivo vascular preparations to study its pressor effects mediated by V1a receptors on vascular smooth muscle [6].

Sample Protocol: Isolated Tissue Bath Experiment

- **Tissue Setup:** Mount a suitable tissue, such as a ring of rat aorta or a segment of rabbit epididymis, in an organ bath containing oxygenated physiological salt solution (e.g., Krebs-Henseleit solution) maintained at 37°C.
- **Tension Measurement:** Connect the tissue to an isometric force transducer to record changes in tension.
- **Cumulative Dosing:** After an equilibration period, add cumulative concentrations of (Phe²,Orn⁸)-Oxytocin to the bath (e.g., from 1 nM to 1000 nM), allowing the response to plateau at each dose before adding the next.
- **Data Calculation:** Express the contractile force as a percentage of the maximum response induced by a reference agonist (e.g., AVP). Generate a concentration-response curve to determine the **EC₅₀** [1].

Handling and Storage Guidelines

Aspect	Recommendation
Physical Form	Lyophilized or solid, white to off-white powder [1].

Aspect	Recommendation
Solubility	Soluble to at least 50 mM in DMSO (hygroscopic; use freshly opened DMSO) [1].
Stock Solution	Prepare stock solutions in DMSO at a high concentration (e.g., 1-10 mM). Aliquot to avoid repeated freeze-thaw cycles [1].
Storage	Powder: Store desiccated at -20°C or -80°C for long-term stability. Stock Solution: Store aliquots at -80°C for up to 6 months or -20°C for 1 month [1].
Working Dilution	Dilute the stock solution into an appropriate aqueous assay buffer immediately before use.

Critical Considerations for Researchers

- **Receptor Selectivity:** While highly selective for V1a over OT and V2 receptors, be cautious of its **potential cross-activity at the V1b receptor**, especially at higher concentrations (low nanomolar range) [1]. Include control experiments with selective V1b antagonists if this is a concern.
- **Species Differences:** The peptide's potency can vary between species, as shown in the pharmacological profile. Always consult data relevant to your experimental model [1] [6].
- **Solvent Controls:** When using DMSO for stock solutions, ensure the final concentration in the assay is low enough (typically <0.1%) to avoid solvent-induced effects on cells or tissues. Include vehicle controls.

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References

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